

# Application Note: Laboratory-Scale Synthesis of p-Tolyl Phenylacetate

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## Compound of Interest

Compound Name: *p-Tolyl phenylacetate*

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## Abstract

This application note provides a comprehensive protocol for the laboratory-scale synthesis of **p-tolyl phenylacetate**, an aromatic ester valued for its applications in the fragrance and flavor industries.<sup>[1]</sup> The synthesis is achieved through the esterification of p-cresol with phenylacetic acid. This document outlines the necessary reagents, equipment, and a step-by-step procedure for the reaction, purification, and characterization of the final product, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

## Introduction

**p-Tolyl phenylacetate**, also known as p-cresyl phenylacetate, is an organic ester compound with a characteristic floral aroma, making it a valuable ingredient in the formulation of perfumes and as a flavoring agent.<sup>[1][2]</sup> The synthesis of this compound is a classic example of Fischer-Speier esterification, where a carboxylic acid (phenylacetic acid) reacts with an alcohol (p-cresol) in the presence of an acid catalyst. Recent advancements have explored the use of heterogeneous catalysts, such as metal-exchanged montmorillonite nanoclays and zeolites, to facilitate a more environmentally friendly and efficient synthesis process.<sup>[3][4][5][6]</sup> This protocol details a robust method for the synthesis of **p-tolyl phenylacetate**, yielding a high-purity product suitable for research and development purposes.

## Reaction Scheme

The overall reaction for the synthesis of **p-tolyl phenylacetate** from p-cresol and phenylacetic acid is depicted below:

## Experimental Protocol

## Materials and Equipment

- Reagents:
  - p-Cresol (99%)
  - Phenylacetic acid (99%)
  - Toluene (anhydrous)
  - $\text{Al}^{3+}$ -montmorillonite nanoclay catalyst (or other suitable acid catalyst)
  - 5% Sodium hydroxide (NaOH) solution
  - Saturated sodium chloride (brine) solution
  - Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Equipment:
  - Round-bottom flask (100 mL)
  - Reflux condenser
  - Heating mantle with magnetic stirrer
  - Separatory funnel (250 mL)
  - Rotary evaporator
  - Standard laboratory glassware (beakers, graduated cylinders, etc.)
  - Thin-layer chromatography (TLC) apparatus
  - NMR spectrometer and IR spectrophotometer for product characterization

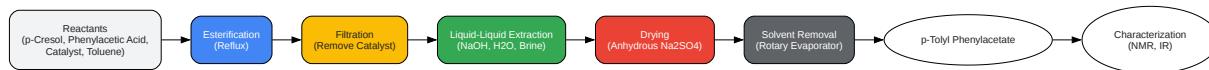
## Procedure

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, combine phenylacetic acid (25 mmol), p-cresol (50 mmol), and the  $\text{Al}^{3+}$ -montmorillonite nanoclay catalyst (0.5 g).[4] Add 30 mL of toluene as a solvent.[4]
- Esterification Reaction: Attach the reflux condenser to the flask and heat the mixture to reflux with vigorous stirring.[4] The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Filter the reaction mixture to remove the catalyst and wash the catalyst twice with a small amount of toluene.[4]
  - Transfer the filtrate to a separatory funnel and wash with 5% NaOH solution to remove any unreacted phenylacetic acid and p-cresol.[4]
  - Subsequently, wash the organic layer with water and then with a saturated brine solution. [4]
  - Dry the organic layer over anhydrous sodium sulfate.[4]
  - Remove the toluene under reduced pressure using a rotary evaporator to yield the crude **p-tolyl phenylacetate**.[4]
- Product Characterization: The identity and purity of the synthesized **p-tolyl phenylacetate** can be confirmed by spectroscopic methods.[3]

## Quantitative Data Summary

Parameter	Value	Reference
Molar Ratio (p-cresol:phenylacetic acid)	2:1	[5]
Catalyst Loading ( $\text{Al}^{3+}$ -montmorillonite)	0.5 g	[4]
Solvent	Toluene	[4]
Reaction Temperature	Reflux	[4]
Melting Point	73.5 - 77.5 °C	[1]
Boiling Point	309 - 311 °C	[1]
$^1\text{H}$ NMR ( $\delta$ , ppm)	2.33 (s, 3H), 3.85 (s, 2H), 6.92 (d, 2H), 7.15 (d, 2H), 7.30–7.38 (m, 5H)	[3]
$^{13}\text{C}$ NMR ( $\delta$ , ppm)	20.7, 40.8, 121.1, 127.2, 128.7, 129.3, 129.8, 133.6, 135.3, 148.6, 170.0	[3]
IR ( $\text{cm}^{-1}$ )	1742 (C=O stretch)	[3]

## Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **p-Tolyl Phenylacetate**.

## Conclusion

This application note provides a detailed and reproducible protocol for the laboratory-scale synthesis of **p-tolyl phenylacetate** from p-cresol and phenylacetic acid. By following the outlined procedure, researchers can reliably produce this valuable aromatic ester for various applications in research and industry. The use of a heterogeneous catalyst offers a greener alternative to traditional homogeneous catalysts, simplifying product purification. The provided characterization data serves as a benchmark for confirming the successful synthesis of the target compound.

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